characterization of 2-Hydroxy-2-pyridin-3-yl-cyclohexanone

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Compound of Interest

Compound Name:	*2-Hydroxy-2-pyridin-3-yl-cyclohexanone*
CAS No.:	*886362-93-2*
Cat. No.:	*B1500009*

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An In-depth Technical Guide to the Characterization of **2-Hydroxy-2-pyridin-3-yl-cyclohexanone**

Abstract

This technical guide provides a comprehensive framework for the characterization of **2-Hydroxy-2-pyridin-3-yl-cyclohexanone**, a heterocyclic compound of significant interest to medicinal chemistry and drug discovery. This molecule uniquely combines the structural motifs of an α-hydroxy ketone and a pyridine ring, both of which are prevalent in biologically active agents. Due to the limited availability of direct experimental data in public literature, this document establishes a robust predictive analysis based on established spectroscopic principles and data from analogous structures. We present detailed, field-proven protocols for synthesis, purification, and characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices is emphasized, providing researchers with the necessary insights to validate the identity, purity, and structural integrity of this compound. This guide is intended for

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researchers, scientists, and drug development professionals engaged in the synthesis and evaluation of novel heterocyclic entities.

Introduction: A Molecule of Strategic Interest

The convergence of privileged scaffolds in a single molecular entity is a cornerstone of modern drug discovery. **2-Hydroxy-2-pyridin-3-yl-cyclohexanone** is an exemplar of this strategy, featuring a tertiary α-hydroxy ketone appended with a pyridin-3-yl substituent. The pyridine ring is a bioisostere for phenyl groups and amides, capable of acting as a hydrogen bond acceptor and improving physicochemical properties like aqueous solubility.[1][2] Concurrently, the cyclohexanone framework provides a three-dimensional scaffold that is a common feature in numerous natural products and synthetic compounds with demonstrated antibacterial, antifungal, and anti-inflammatory properties.[3]

The α-hydroxy ketone moiety is particularly reactive and can participate in a variety of biological interactions and chemical transformations.[4] The characterization of this specific molecule is therefore critical for any research program aiming to explore its therapeutic potential. This guide provides the foundational methodologies to confirm its molecular structure and purity, serving as a self-validating system for its synthesis and subsequent studies.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **2-Hydroxy-2-pyridin-3-yl-cyclohexanone** is presented below. The calculated properties provide a baseline for experimental design, such as selecting appropriate solvent systems for chromatography or determining optimal temperatures for reaction workups.

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Property	Value	Source
IUPAC Name	2-hydroxy-2-(pyridin-3-yl)cyclohexan-1-one	[5]
CAS Number	886362-93-2	[5][6]
Molecular Formula	$C_{11}H_{13}NO_2$	[7]
Molecular Weight	189.23 g/mol	Computed
Predicted Boiling Point	378.3°C at 760 mmHg	[5]
Predicted Density	1.227 g/cm³	[5]
SMILES	C1CCC(C(=O)C1)(C2=CN=CC=C2)O	[5]
InChI Key	JXCDTKJBXRBNQN-UHFFFAOYSA-N	[5]

Proposed Synthesis and Purification

While specific literature on the synthesis of this exact molecule is scarce, a highly plausible and logical approach involves the nucleophilic addition of a pyridin-3-yl organometallic reagent to 1,2-cyclohexanedione. The Grignard reaction is a classic and reliable method for forming carbon-carbon bonds.

Causality of Approach: The choice of 3-bromopyridine as a starting material is strategic due to its commercial availability and the well-established protocols for converting aryl halides into Grignard reagents. 1,2-Cyclohexanedione provides the exact carbon skeleton required, and the regioselectivity of the Grignard addition to one of the carbonyls is expected to yield the desired tertiary alcohol.

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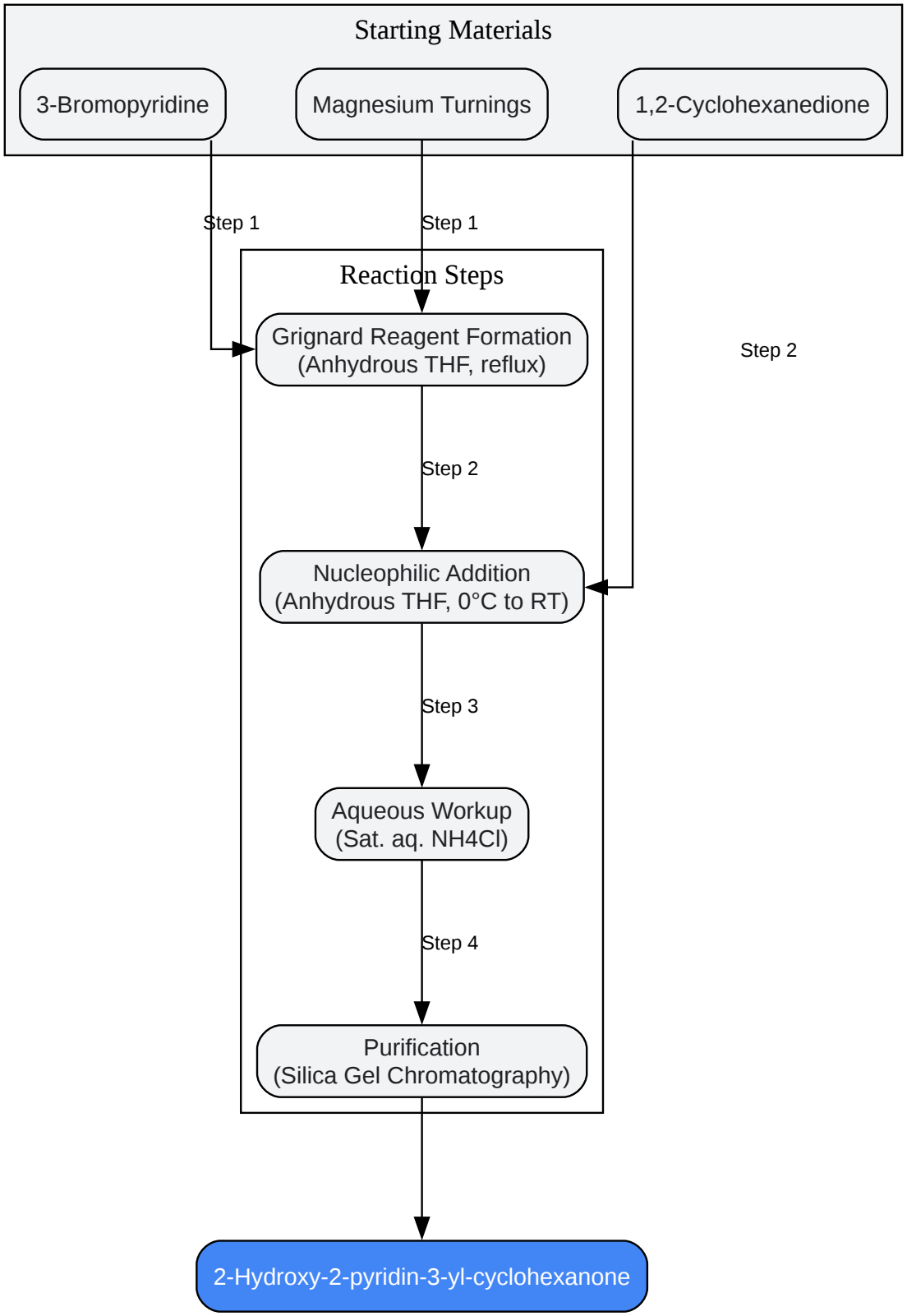

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Caption: Proposed synthetic workflow for **2-Hydroxy-2-pyridin-3-yl-cyclohexanone**.

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Experimental Protocol: Synthesis

- Grignard Reagent Preparation: To a flame-dried, three-neck round-bottom flask under an inert atmosphere (N_2 or Ar), add magnesium turnings (1.2 eq). Add a solution of 3-bromopyridine (1.0 eq) in anhydrous tetrahydrofuran (THF) dropwise. A crystal of iodine may be added to initiate the reaction. Stir the mixture at room temperature or with gentle heating until the magnesium is consumed.

- Nucleophilic Addition: Cool the freshly prepared Grignard reagent to 0°C in an ice bath. Add a solution of 1,2-cyclohexanedione (1.1 eq) in anhydrous THF dropwise, maintaining the temperature below 10°C.

- Reaction Monitoring: After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase such as 50% ethyl acetate in hexanes.

- Workup: Quench the reaction by slowly adding saturated aqueous ammonium chloride solution at 0°C. Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purification: Purify the crude product by flash column chromatography on silica gel, using a gradient elution of ethyl acetate in hexanes to afford the pure title compound.

Spectroscopic Characterization Workflow

The confirmation of the molecular structure of a novel compound is a multi-faceted process. A combination of NMR, IR, and MS provides orthogonal data points that, when taken together, unambiguously define the molecule's constitution and connectivity.

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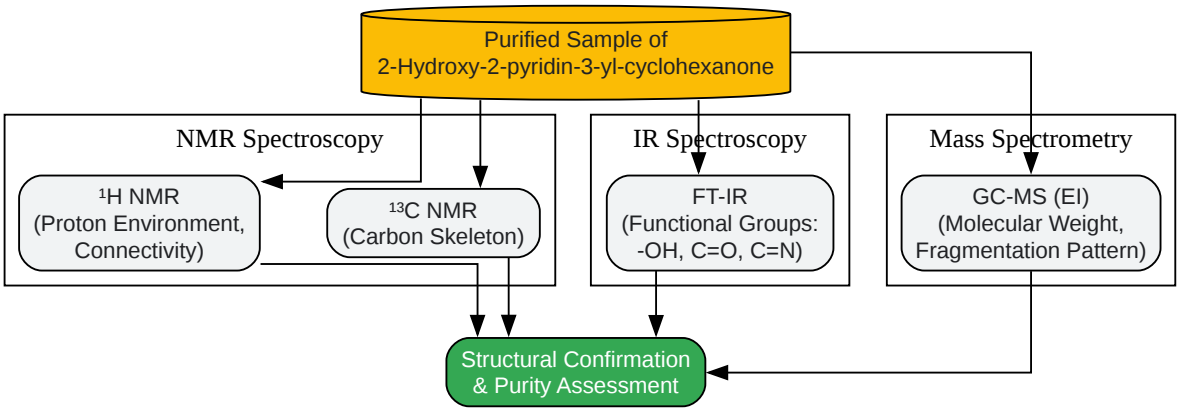

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Caption: Integrated workflow for the spectroscopic characterization of the title compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the purified compound in ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a 5 mm NMR tube.[8]
- Instrumentation: Utilize a high-resolution NMR spectrometer (400 MHz or higher).
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, and a relaxation delay of 1-2 seconds.[8]
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be necessary to achieve a good signal-to-noise ratio.[8]

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Predicted ^{1}H NMR Spectral Data (400 MHz, $CDCl_3$): The spectrum is expected to show distinct signals for the four protons of the pyridine ring, the eight protons of the cyclohexanone ring, and the hydroxyl proton.

Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Assignment	Rationale
~8.6-8.8	dd	H-2' (Pyridine)	Deshielded by adjacent nitrogen.
~8.5-8.7	d	H-6' (Pyridine)	Deshielded by adjacent nitrogen.
~7.7-7.9	dt	H-4' (Pyridine)	Aromatic proton adjacent to C-3'.
~7.3-7.5	dd	H-5' (Pyridine)	Standard aromatic region.
~4.5-5.5	s (broad)	-OH	Exchangeable proton, position and shape are concentration/solvent dependent.
~2.0-3.0	m	4H, CH_2 (Cyclohexanone)	Protons on C3 and C6, adjacent to carbonyl and quaternary carbon.
~1.6-2.0	m	4H, CH_2 (Cyclohexanone)	Protons on C4 and C5.

Predicted ^{13}C NMR Spectral Data (100 MHz, $CDCl_3$): The spectrum should display 11 distinct carbon signals, consistent with the molecular formula.

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Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~208-212	C=O	Ketone carbonyl carbon.
~148-152	C-2', C-6' (Pyridine)	Carbons adjacent to nitrogen are deshielded.
~135-140	C-4' (Pyridine)	Aromatic CH.
~133-136	C-3' (Pyridine)	Quaternary carbon attached to the cyclohexanone ring.
~122-125	C-5' (Pyridine)	Aromatic CH.
~75-80	C-2 (Quaternary)	Carbon bearing the -OH and pyridine group.
~35-45	C-3, C-6	Carbons alpha to the carbonyl and quaternary center.
~20-30	C-4, C-5	Standard aliphatic carbons in a cyclohexane ring.

Infrared (IR) Spectroscopy

IR spectroscopy is essential for identifying the key functional groups present in the molecule.

Protocol:

- Sample Preparation: Prepare the sample as a KBr pellet or as a thin film on a salt plate (NaCl or KBr) by dissolving a small amount in a volatile solvent and allowing it to evaporate.
- Data Acquisition: Record a background spectrum of the empty sample compartment. Place the sample in the beam path and record the spectrum, typically from 4000-400 cm^{-1}.[8]

Predicted IR Absorption Bands:

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Predicted Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
3500 - 3200 (broad)	O-H stretch	Tertiary Alcohol	Broad peak characteristic of hydrogen-bonded hydroxyl groups.[9]
3100 - 3000	C-H stretch	Aromatic (Pyridine)	Characteristic C-H stretches for sp^2 hybridized carbons.
2950 - 2850	C-H stretch	Aliphatic (Cyclohexanone)	Characteristic C-H stretches for sp^3 hybridized carbons.
~1715	C=O stretch	Ketone	Strong, sharp absorption typical for a saturated cyclic ketone.[10]
~1600, ~1470	C=C, C=N stretch	Pyridine Ring	Aromatic ring stretching vibrations.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues through its fragmentation pattern.

Protocol:

- Sample Preparation: Dissolve ~1 mg of the compound in 1 mL of a volatile solvent like methanol or dichloromethane.
- Instrumentation: Use a Gas Chromatography-Mass Spectrometry (GC-MS) system with an Electron Ionization (EI) source.

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- GC Method: Inject 1 µL of the sample. Use a temperature program starting at ~100°C and ramping to ~280°C to ensure proper volatilization and separation.[11]
- MS Acquisition: Acquire data in full scan mode (e.g., m/z 40-400) to obtain the complete mass spectrum.

Predicted Mass Spectrum Fragmentation (EI):

Predicted m/z	Proposed Fragment	Fragmentation Pathway
189	$[M]^+$	Molecular Ion
171	$[M - H_2O]^+$	Loss of water from the tertiary alcohol.
161	$[M - CO]^+$	Loss of carbon monoxide from the ketone (α-cleavage).
111	$[C_6H_7NO]^+$	Cleavage of the bond between C2 and the pyridine ring.
98	$[C_6H_{10}O]^+$	Cleavage yielding the cyclohexanone radical cation. [11]
78	$[C_5H_4N]^+$	Pyridyl cation.
55	$[C_3H_3O]^+$	Characteristic fragment from cyclohexanone ring cleavage. [11]

Crystallographic Analysis

Single-crystal X-ray diffraction provides the definitive, unambiguous three-dimensional structure of a molecule. While no public crystal structure for **2-Hydroxy-2-pyridin-3-yl-cyclohexanone** is currently available, its determination would be a critical step for understanding its solid-state conformation and intermolecular interactions.

General Protocol for Future Studies:

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- Crystal Growth: Grow single crystals suitable for diffraction by slow evaporation of a saturated solution of the compound in various solvents (e.g., ethyl acetate, acetone, isopropanol) or by vapor diffusion.
- Data Collection: Mount a suitable crystal on a diffractometer and collect diffraction data at a low temperature (e.g., 100 K) using Mo Kα or Cu Kα radiation.
- Structure Solution and Refinement: Process the data and solve the structure using direct methods or Patterson methods, followed by refinement of the atomic positions and thermal parameters.

Chemical Reactivity and Stability

The molecule possesses three primary sites for chemical reactivity: the tertiary alcohol, the ketone, and the basic nitrogen of the pyridine ring.

- Alcohol Group: Being a tertiary alcohol, it is resistant to oxidation under mild conditions but can be dehydrated to form an alkene under acidic conditions. It can also undergo esterification.[9]
- Ketone Group: The carbonyl group can undergo nucleophilic addition, reduction to a secondary alcohol, or participate in condensation reactions at the alpha-carbons.
- Pyridine Nitrogen: The lone pair on the nitrogen atom imparts basicity and allows for protonation, N-alkylation, or coordination to metal centers.

The compound should be stored in a cool, dry place away from strong acids and oxidizing agents. As an α-hydroxy ketone, it may be susceptible to rearrangement or degradation under harsh acidic or basic conditions.

Potential Applications and Biological Context

The structural components of **2-Hydroxy-2-pyridin-3-yl-cyclohexanone** suggest significant potential in drug discovery. Pyridine and pyridone-containing heterocycles are known to possess a wide range of biological activities, including anticancer, antibacterial, and antiviral properties.[1][12] Recent studies have highlighted the pyridine moiety as a core pharmacophore in certain HIV-1 entry inhibitors.[13] Furthermore, functionalized

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cyclohexanone derivatives are widely used in the synthesis of natural products and have shown promise as anti-inflammatory and antimicrobial agents.[3][14] The title compound is therefore a compelling candidate for screening in various biological assays and for use as a scaffold in the development of new therapeutic agents.

Conclusion

This guide has established a comprehensive, multi-technique framework for the definitive characterization of **2-Hydroxy-2-pyridin-3-yl-cyclohexanone**. By integrating predictive analysis with detailed, validated protocols for NMR, IR, and MS, this document provides researchers with the necessary tools to confirm the synthesis and purity of this high-value heterocyclic compound. The elucidated spectroscopic signatures serve as a benchmark for future studies, enabling the confident exploration of its chemical reactivity and potential biological applications in the field of drug discovery.

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